

Introduction: The Significance of Dimethyl 3-oxoadipate Solubility

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Compound of Interest

Compound Name: *Dimethyl 3-oxoadipate*

CAS No.: *5457-44-3*

Cat. No.: *B1580918*

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Dimethyl 3-oxoadipate (DM3O), with the chemical formula $C_8H_{12}O_5$, is a dicarboxylic acid ester that serves as a versatile building block in organic synthesis.^{[1][2][3]} Its applications span from the synthesis of complex heterocyclic compounds to its potential role in the development of novel therapeutic agents.^{[4][5][6]} The successful execution of these applications is fundamentally dependent on the ability to control its solubility in various reaction and purification media. A thorough understanding of its solubility profile allows for:

- **Rational Solvent Selection:** Choosing the most appropriate solvent system to ensure complete dissolution for homogeneous reactions or controlled precipitation for crystallization and purification.
- **Optimization of Reaction Kinetics:** Influencing reaction rates and yields by controlling the concentration of reactants in the solution phase.
- **Development of Robust Purification Strategies:** Designing efficient extraction, washing, and crystallization protocols based on differential solubility.

- **Formulation Design:** In pharmaceutical development, solubility is a critical determinant of a drug's bioavailability and the feasibility of different dosage forms.^[7]

Physicochemical Properties of Dimethyl 3-oxoadipate

To understand the solubility of **dimethyl 3-oxoadipate**, it is essential to first consider its molecular structure and inherent physical properties.

Property	Value	Source
Molecular Formula	C8H12O5	[1] [2] [3]
Molecular Weight	188.18 g/mol	[1] [2] [8]
Appearance	Light yellow to yellow liquid	[9]
Density	1.175 g/mL at 20 °C	[9] [10]
Boiling Point	122 °C at 0.5 Torr	[9]
pKa (Predicted)	10.15 ± 0.46	[9]
LogP (Octanol/Water Partition Coefficient, Calculated)	0.072	[8]

The structure of **dimethyl 3-oxoadipate** contains two ester functional groups and a ketone. These polar groups, particularly the carbonyls (C=O), are capable of participating in dipole-dipole interactions and acting as hydrogen bond acceptors. The relatively low calculated LogP value suggests a degree of hydrophilicity, although its solubility in water is limited.^[8]^[11]

Theoretical Principles of Solubility

The solubility of a solid solute in a liquid solvent is governed by the principle of "like dissolves like." This adage is a simplified representation of the complex interplay of intermolecular forces between the solute and solvent molecules. The overall Gibbs free energy of dissolution (ΔG_{sol}) must be negative for spontaneous dissolution to occur. This is described by the equation:

$$\Delta G_{\text{sol}} = \Delta H_{\text{sol}} - T\Delta S_{\text{sol}}$$

Where:

- ΔH_{sol} is the enthalpy of solution, representing the net energy change from breaking solute-solute and solvent-solvent interactions and forming solute-solvent interactions.
- T is the absolute temperature.
- ΔS_{sol} is the entropy of solution, which is generally positive as the solute molecules become more disordered in the solution.

For a solute like **dimethyl 3-oxoadipate**, its solubility in a given organic solvent will be influenced by:

- **Polarity:** Solvents with polarities similar to **dimethyl 3-oxoadipate** will be more effective at overcoming the solute-solute interactions.
- **Hydrogen Bonding:** The ability of a solvent to act as a hydrogen bond donor or acceptor can significantly impact solubility. **Dimethyl 3-oxoadipate** can act as a hydrogen bond acceptor at its ester and ketone oxygens.
- **Dispersion Forces:** These weak, non-polar interactions are present in all molecules and contribute to the overall solvation process.

Dicarboxylic acid esters, in general, tend to be soluble in less-polar solvents like ethers and alcohols, while their solubility in water is limited, especially for those with longer alkyl chains.

Expected Solubility Profile in Common Organic Solvents

While specific quantitative data for **dimethyl 3-oxoadipate** is not readily available in the public domain, we can predict its general solubility behavior based on its structure and the properties of common organic solvent classes.

Solvent Class	Representative Solvents	Expected Solubility	Rationale
Protic Polar Solvents	Methanol, Ethanol, Isopropanol	High	These solvents can engage in hydrogen bonding with the carbonyl oxygens of dimethyl 3-oxoadipate, and their polarity is suitable for solvating the ester and ketone functional groups.
Aprotic Polar Solvents	Acetone, Ethyl Acetate, Tetrahydrofuran (THF), Acetonitrile, Dimethylformamide (DMF), Dimethyl Sulfoxide (DMSO)	High to Moderate	These solvents possess significant dipole moments that can interact favorably with the polar functional groups of the solute. Solvents like DMF and DMSO are particularly strong solvents for a wide range of organic compounds. [12]
Non-polar Solvents	Hexane, Toluene, Dichloromethane	Low to Moderate	While the alkyl backbone of dimethyl 3-oxoadipate has some non-polar character, the dominant polar functional groups will limit its solubility in highly non-polar solvents. Dichloromethane, with its slight polarity, may

show some moderate
solubility.

It's important to note that for dicarboxylic acids, an "odd-even effect" on solubility has been observed, where acids with an odd number of carbon atoms are more soluble than their even-numbered counterparts.^{[13][14]} While this is primarily documented for the free acids, it highlights the subtle structural factors that can influence solubility.

Experimental Determination of Solubility: A Validated Protocol

The following protocol outlines a robust and self-validating method for determining the solubility of **dimethyl 3-oxoadipate** in various organic solvents. This method is based on the isothermal shake-flask method, a widely accepted technique for generating thermodynamic solubility data.^[15]

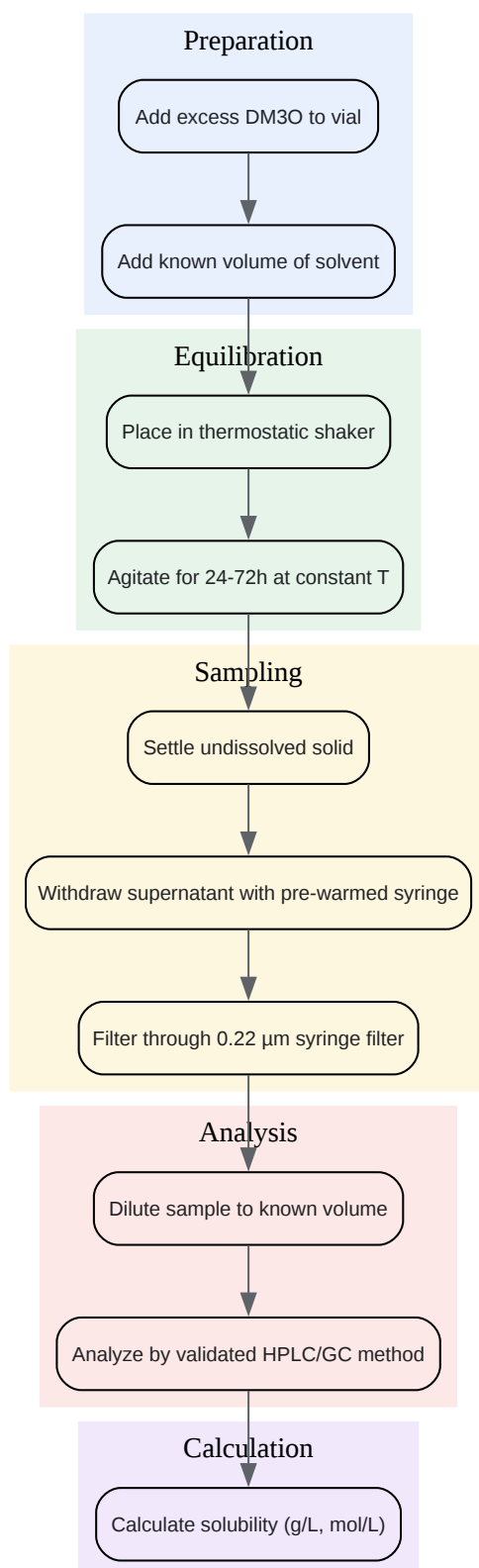
Materials and Equipment

- **Dimethyl 3-oxoadipate** (high purity)
- Selected organic solvents (analytical grade or higher)
- Analytical balance (± 0.1 mg)
- Thermostatic shaker or water bath with temperature control (± 0.1 °C)
- Vials with screw caps and PTFE septa
- Syringes and syringe filters (0.22 μ m, solvent-compatible)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis) or Gas Chromatography (GC) system.

Step-by-Step Methodology

- **Preparation of Saturated Solutions:** a. Add an excess amount of **dimethyl 3-oxoadipate** to a series of vials. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved. b. Accurately pipette a known volume (e.g., 5.00 mL) of the selected organic solvent into each vial. c. Securely cap the vials to prevent solvent evaporation.
- **Equilibration:** a. Place the vials in a thermostatic shaker set to the desired temperature (e.g., 25.0 °C). b. Agitate the vials at a constant speed for a sufficient period to reach equilibrium. A preliminary kinetics study is recommended to determine the time to reach equilibrium (typically 24-72 hours).
- **Sample Withdrawal and Preparation:** a. Once equilibrium is reached, stop the agitation and allow the vials to stand undisturbed in the thermostatic bath for at least 2 hours to allow the excess solid to settle. b. Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a pre-warmed syringe to prevent precipitation upon cooling. c. Immediately filter the withdrawn sample through a 0.22 µm syringe filter into a pre-weighed volumetric flask. This step is critical to remove any undissolved solid particles. d. Record the exact weight of the transferred filtrate.
- **Gravimetric Analysis (Optional but Recommended for Validation):** a. Gently evaporate the solvent from the volumetric flask under a stream of nitrogen or in a vacuum oven at a temperature below the boiling point of the solute. b. Once the solvent is completely removed, weigh the flask containing the dried solute. c. The difference in weight gives the mass of the dissolved **dimethyl 3-oxoadipate**.
- **Quantitative Analysis (Primary Method):** a. Dilute the filtered sample in the volumetric flask to a known volume with the same solvent. b. Analyze the diluted sample using a pre-validated HPLC or GC method to determine the concentration of **dimethyl 3-oxoadipate**. c. A calibration curve prepared with standard solutions of known concentrations is essential for accurate quantification.
- **Data Calculation and Reporting:** a. Calculate the solubility in various units, such as g/L, mg/mL, or mole fraction, based on the concentration determined from the analytical method and the density of the solvent. b. Repeat the experiment at different temperatures to determine the temperature dependence of solubility.

Experimental Workflow Diagram



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Caption: Isothermal Shake-Flask Method Workflow.

Data Interpretation and Thermodynamic Analysis

The experimentally determined solubility data can be used to derive important thermodynamic parameters of dissolution, such as the enthalpy ($\Delta H^\circ_{\text{sol}}$), Gibbs free energy ($\Delta G^\circ_{\text{sol}}$), and entropy ($\Delta S^\circ_{\text{sol}}$) of solution, by applying the van't Hoff equation.^[16] This analysis provides deeper insights into the dissolution process, indicating whether it is enthalpy- or entropy-driven.

Conclusion

While a comprehensive, publicly available dataset on the solubility of **dimethyl 3-oxoadipate** in a wide range of organic solvents is currently lacking, this guide provides the fundamental principles and a robust experimental framework for its determination. By understanding the physicochemical properties of the solute and the nature of solvent-solute interactions, researchers can make informed decisions regarding solvent selection for synthesis, purification, and formulation. The provided experimental protocol offers a validated pathway to generate high-quality, reliable solubility data, which is indispensable for the successful application of this versatile chemical intermediate in research and development. The use of predictive models, combining thermodynamic equations with machine learning, also presents a promising avenue for estimating solubility in the absence of experimental data.^{[17][18][19]}

References

- Ataman Kimya. DICARBOXYLIC ESTERS. [\[Link\]](#)
- Zhang, H., et al. (2014). An odd–even effect on solubility of dicarboxylic acids in organic solvents. The Journal of Chemical Thermodynamics, 77, 136-141. [\[Link\]](#)
- Zhang, H., et al. (2014). An odd–even effect on solubility of dicarboxylic acids in organic solvents. ResearchGate. [\[Link\]](#)
- Cheméo. Chemical Properties of **Dimethyl 3-oxoadipate** (CAS 5457-44-3). [\[Link\]](#)
- International Atomic Energy Agency. An odd–even effect on solubility of dicarboxylic acids in organic solvents. [\[Link\]](#)
- National Institute of Standards and Technology. **Dimethyl 3-oxoadipate**. NIST Chemistry WebBook. [\[Link\]](#)

- National Institute of Standards and Technology. **Dimethyl 3-oxoadipate**. NIST Chemistry WebBook. [[Link](#)]
- MDPI. The Effect of Dicarboxylic Acid Structure on the Plasticizing Ability of Its Ester. [[Link](#)]
- Solubility of Things. Esters: Structure, Properties, and Reactions. [[Link](#)]
- National Institute of Standards and Technology. **Dimethyl 3-oxoadipate**. NIST Chemistry WebBook. [[Link](#)]
- ResearchGate. Predicting Solubility Limits of Organic Solutes for a Wide Range of Solvents and Temperatures. [[Link](#)]
- National Center for Biotechnology Information. Machine learning with physicochemical relationships: solubility prediction in organic solvents and water. [[Link](#)]
- MIT DSpace. Predicting Solubility Limits of Organic Solutes for a Wide Range of Solvents and Temperatures. [[Link](#)]
- ScienceAsia. Solubility of Stearic Acid in Various Organic Solvents and Its Prediction using Non-ideal Solution Models. [[Link](#)]
- ResearchGate. The Experimental Determination of Solubilities. [[Link](#)]
- National Center for Biotechnology Information. DMSO Solubility Assessment for Fragment-Based Screening. [[Link](#)]
- National Institute of Environmental Health Sciences. ICCVAM Recommended Protocol: Test Chemical Solubility for Neutral Red Uptake Assay. [[Link](#)]
- Taylor & Francis Online. Development in medicinal chemistry via oxadiazole derivatives: patent spotlight 2020–2024. [[Link](#)]
- MDPI. Solubility Determination of c-Met Inhibitor in Solvent Mixtures and Mathematical Modeling to Develop Nanosuspension Formulation. [[Link](#)]
- ResearchGate. (PDF) Experimental and Computational Methods Pertaining to Drug Solubility. [[Link](#)]

- ResearchGate. Solubility of Dimethyl Fumarate in Methanol, Ethanol, 1-Propanol, 2-Propanol, 1,2-Propanediol, and Water from (289.95 to 347.15) K. [[Link](#)]
- National Center for Biotechnology Information. Development in medicinal chemistry via oxadiazole derivatives: patent spotlight 2020-2024. [[Link](#)]
- SciSpace. The solubilities of denatured proteins in different organic solvents. [[Link](#)]
- MDPI. Drug-Repurposing Strategy for Dimethyl Fumarate. [[Link](#)]
- Royal Society of Chemistry. Exploring the solubility and solvation thermodynamics of coumarin in a range of aqua-organic solvents. [[Link](#)]
- Pharmaceutical Technology. Evaluating Drug Substance–Drug Product Interplay Accelerates Development. [[Link](#)]
- MDPI. Designing Next-Generation Drug-Like Molecules for Medicinal Applications. [[Link](#)]

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Sources

- 1. Dimethyl 3-oxoadipate [webbook.nist.gov]
- 2. Dimethyl 3-oxoadipate [webbook.nist.gov]
- 3. Dimethyl 3-oxoadipate [webbook.nist.gov]
- 4. Development in medicinal chemistry via oxadiazole derivatives: patent spotlight 2020–2024 - PMC [pmc.ncbi.nlm.nih.gov]
- 5. Development in medicinal chemistry via oxadiazole derivatives: patent spotlight 2020–2024 - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. pharmtech.com [pharmtech.com]

- [8. Dimethyl 3-oxoadipate \(CAS 5457-44-3\) - Chemical & Physical Properties by Cheméo \[chemeo.com\]](#)
- [9. DIMETHYL 3-OXOADIPATE | 5457-44-3 \[amp.chemicalbook.com\]](#)
- [10. DIMETHYL 3-OXOADIPATE | 5457-44-3 \[chemicalbook.com\]](#)
- [11. solubilityofthings.com \[solubilityofthings.com\]](#)
- [12. scispace.com \[scispace.com\]](#)
- [13. 2024.sci-hub.se \[2024.sci-hub.se\]](#)
- [14. researchgate.net \[researchgate.net\]](#)
- [15. researchgate.net \[researchgate.net\]](#)
- [16. Solubility Determination of c-Met Inhibitor in Solvent Mixtures and Mathematical Modeling to Develop Nanosuspension Formulation \[mdpi.com\]](#)
- [17. researchgate.net \[researchgate.net\]](#)
- [18. Machine learning with physicochemical relationships: solubility prediction in organic solvents and water - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [19. dspace.mit.edu \[dspace.mit.edu\]](#)
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